

A Comprehensive Technical Guide to the Physical and Chemical Properties of Rubidium Carbonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rubidium carbonate

Cat. No.: B179396

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rubidium carbonate (Rb_2CO_3) is a key inorganic compound of rubidium, valued for its stability and high solubility in water.[1][2] It serves as a primary commercial form of rubidium and a crucial precursor in the synthesis of other rubidium salts and the elemental metal itself.[1][3][4] Its utility extends to specialized applications, including the manufacturing of high-performance glass and fiber optics, where it enhances stability and durability while reducing electrical conductivity.[2][5][6] Furthermore, **rubidium carbonate** finds use as a catalyst in certain organic reactions.[2] This guide provides an in-depth overview of its physical and chemical properties, supported by experimental protocols and structured data for ease of reference.

Physical Properties of Rubidium Carbonate

Rubidium carbonate typically appears as a white, odorless, and very hygroscopic crystalline powder.[1][5][7] It possesses a monoclinic crystal structure.[3][4] Due to its hygroscopic nature, it readily absorbs moisture from the air, necessitating storage in dry, sealed containers to maintain its integrity.[5]

Quantitative Physical Data

A summary of the key physical properties of **rubidium carbonate** is presented in the table below for easy comparison.

Property	Value	References
Molecular Formula	Rb ₂ CO ₃	[1][8]
Molecular Weight	230.945 g/mol	[1][8][9]
Appearance	White, hygroscopic powder/colorless monoclinic crystals	[1][7][10]
Melting Point	837 °C (1110 K)	[1][2][5]
Boiling Point	Decomposes at 900 °C (1170 K)	[1][3][5]
Density	3.2 g/cm ³	[11]
Solubility in Water	4500 g/L at 20°C	[1][5]
pH of Aqueous Solution	~11.7 (50 g/L solution at 20°C)	[3][5]

Chemical Properties and Reactivity

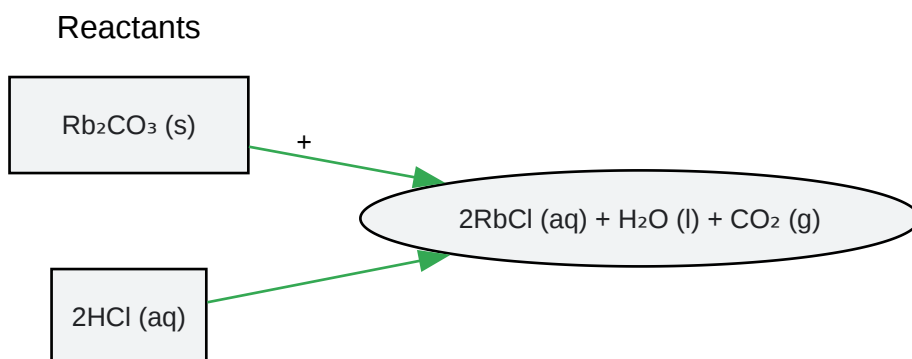
Rubidium carbonate is a stable, basic salt.[2][7] Its chemical behavior is characterized by its reactions with acids, thermal decomposition at elevated temperatures, and its dissociation in aqueous solutions.

Reaction with Acids

As a typical carbonate, **rubidium carbonate** reacts with acids to produce a corresponding rubidium salt, water, and carbon dioxide gas.[7][12] This neutralization reaction is exothermic.[12] For example, the reaction with hydrochloric acid proceeds as follows:



Similarly, its reaction with perchloric acid yields rubidium perchlorate, water, and carbon dioxide.[14]

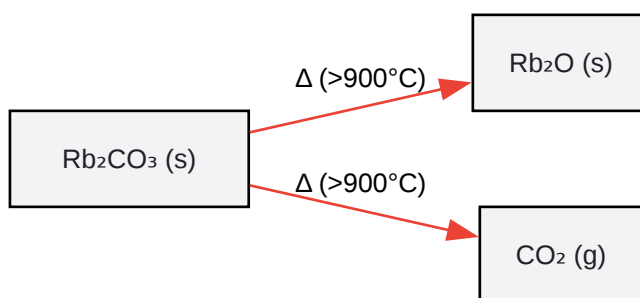
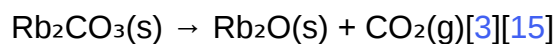


[Click to download full resolution via product page](#)

Reaction of **Rubidium Carbonate** with Hydrochloric Acid.

Thermal Decomposition

Rubidium carbonate is thermally stable up to high temperatures, melting at 837°C.[1] It begins to decompose upon further heating, particularly above 900°C, yielding rubidium oxide and carbon dioxide.[1][3][15]

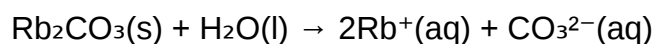


[Click to download full resolution via product page](#)

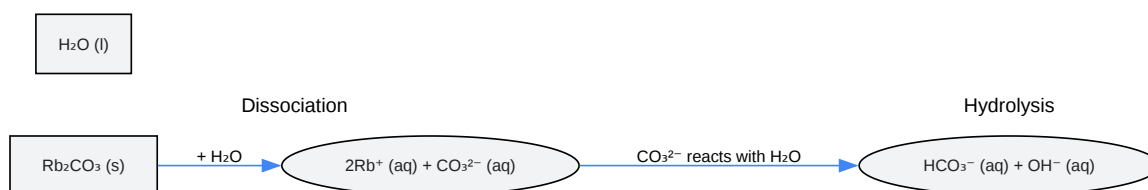
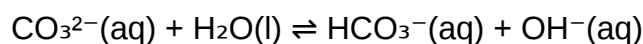
Thermal Decomposition of **Rubidium Carbonate**.

Aqueous Solution Chemistry

In an aqueous environment, **rubidium carbonate**, being highly soluble, dissociates into its constituent ions: two rubidium cations (Rb^+) and one carbonate anion (CO_3^{2-}).[6][16]



The carbonate ion subsequently reacts with water in a hydrolysis reaction, producing bicarbonate ions (HCO_3^-) and hydroxide ions (OH^-), which accounts for the alkaline nature of the solution.[5]



[Click to download full resolution via product page](#)

Behavior of **Rubidium Carbonate** in Aqueous Solution.

Spectroscopic Properties

While detailed spectroscopic analyses specific to **rubidium carbonate** are not extensively published, data for related compounds and general principles of carbonate spectroscopy are informative.

- **Infrared (IR) Spectroscopy:** The IR spectrum of **rubidium carbonate** will exhibit characteristic absorption bands for the carbonate ion (CO_3^{2-}). These typically include a strong, broad band around $1410\text{-}1450\text{ cm}^{-1}$ (asymmetric stretching), a sharp band near $860\text{-}880\text{ cm}^{-1}$ (out-of-plane bending), and a band around $690\text{-}700\text{ cm}^{-1}$ (in-plane bending).
- **Raman Spectroscopy:** Raman spectra of carbonates are characterized by a very strong peak corresponding to the symmetric stretching mode of the carbonate ion, typically found around $1080\text{-}1090\text{ cm}^{-1}$. [17][18]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Rubidium possesses two NMR-active isotopes, ^{85}Rb and ^{87}Rb . [19] Both are quadrupolar nuclei, which generally results in broad

spectral lines. ^{87}Rb is often preferred due to its higher sensitivity and narrower line widths. [19] Solid-state NMR studies of various inorganic rubidium salts have been conducted, providing insights into the local environment of the rubidium cations.[15][20]

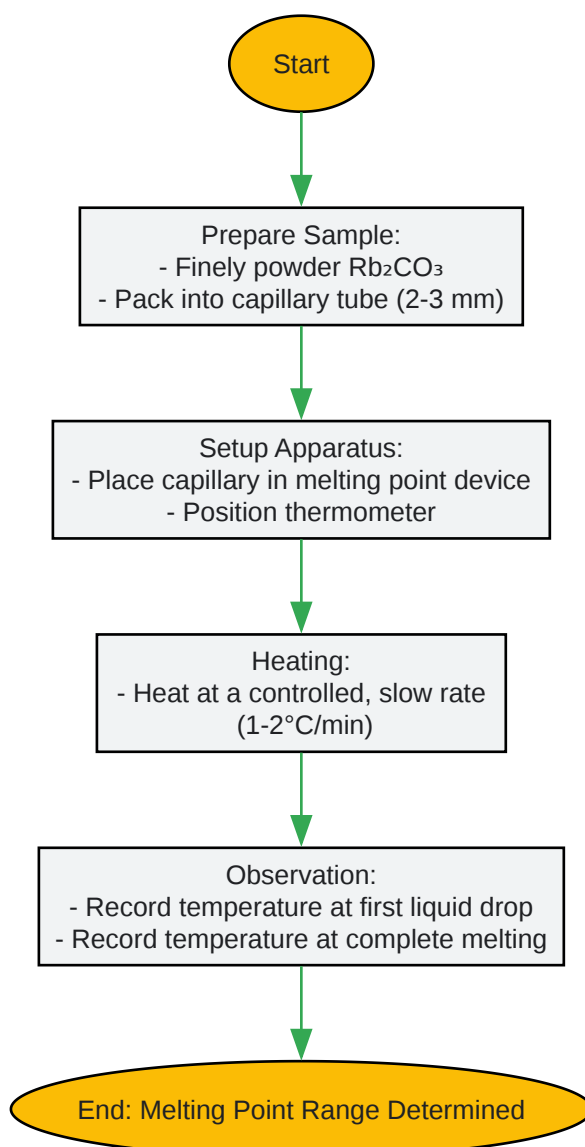
Experimental Protocols

The following sections outline generalized methodologies for determining some of the key properties of **rubidium carbonate**.

Determination of Melting Point (Capillary Method)

This protocol describes a standard method for determining the melting point of a solid inorganic compound.[10][11][21]

- **Sample Preparation:** A small amount of finely powdered, dry **rubidium carbonate** is packed into a capillary tube to a height of 2-3 mm.[11]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.[21]
- **Heating:** The sample is heated at a steady, slow rate (e.g., 1-2°C per minute) as it approaches the expected melting point.[10]
- **Observation:** The temperature range is recorded from the point at which the first droplet of liquid is observed to the temperature at which the entire sample has melted into a clear liquid.[11]



[Click to download full resolution via product page](#)

Workflow for Melting Point Determination.

Determination of Aqueous Solubility

This protocol outlines a general method for determining the solubility of an inorganic salt in water.^[7]^[22]

- Preparation of Saturated Solution: An excess amount of **rubidium carbonate** is added to a known volume of deionized water in a flask at a constant temperature (e.g., 20°C).

- **Equilibration:** The mixture is stirred or agitated for a prolonged period to ensure that equilibrium is reached and the solution is saturated.
- **Separation:** The undissolved solid is separated from the solution by filtration or centrifugation.
- **Analysis:** A known volume of the clear, saturated solution is carefully removed. The mass of the dissolved **rubidium carbonate** is determined by evaporating the solvent and weighing the residue.
- **Calculation:** The solubility is calculated in grams of solute per liter of solvent.

Reaction with Acid and Confirmation of Carbon Dioxide

This protocol describes a typical experiment to demonstrate the reactivity of a carbonate with an acid and to identify the gaseous product.[\[1\]](#)[\[5\]](#)[\[23\]](#)

- **Reaction Setup:** A small amount (e.g., 1 gram) of **rubidium carbonate** is placed in a test tube. A delivery tube is fitted to this test tube via a stopper, with the other end of the tube placed into a second test tube containing limewater (calcium hydroxide solution).[\[1\]](#)[\[9\]](#)
- **Acid Addition:** A dilute acid (e.g., 2M HCl) is carefully added to the test tube containing the **rubidium carbonate**.
- **Observation:** The production of a gas (effervescence) is observed in the first test tube. The gas is bubbled through the limewater.
- **Confirmation:** A milky white precipitate (calcium carbonate) forming in the limewater confirms that the evolved gas is carbon dioxide.[\[1\]](#)[\[5\]](#)

Conclusion

Rubidium carbonate is a versatile and important inorganic compound with well-defined physical and chemical properties. Its high stability, strong basicity, and excellent water solubility make it a valuable material in both industrial and research settings. A thorough understanding of its characteristics, as detailed in this guide, is essential for its effective and safe application in the fields of materials science, catalysis, and chemical synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. embibe.com [embibe.com]
- 2. m.youtube.com [m.youtube.com]
- 3. Carbonic acid, rubidium salt (1:2) | CO_3Rb_2 | CID 11431 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Rubidium carbonate(584-09-8) IR Spectrum [chemicalbook.com]
- 5. quora.com [quora.com]
- 6. Khan Academy [khanacademy.org]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. davjalandhar.com [davjalandhar.com]
- 9. Thermal decomposition of metal carbonates | Class experiment | RSC Education [edu.rsc.org]
- 10. mt.com [mt.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. thinksrs.com [thinksrs.com]
- 13. Rubidium carbonate - Wikipedia [en.wikipedia.org]
- 14. WO2005116635A1 - Method for determining solubility of a chemical compound - Google Patents [patents.google.com]
- 15. Rb-87 Dynamic-Angle Spinning Nmr-Spectroscopy of Inorganic Rubidium Salts | Pines Lab [pines.berkeley.edu]
- 16. mdpi.com [mdpi.com]
- 17. researchgate.net [researchgate.net]
- 18. mdpi.com [mdpi.com]
- 19. (Rb) Rubidium NMR [chem.ch.huji.ac.il]

- 20. Rubidium-85 and rubidium-87 NMR references [pascal-man.com]
- 21. cdn.juniata.edu [cdn.juniata.edu]
- 22. chem.ws [chem.ws]
- 23. youtube.com [youtube.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical and Chemical Properties of Rubidium Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179396#physical-and-chemical-properties-of-rubidium-carbonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com